

An In-depth Technical Guide to the Chemical Properties and Structure of Broquinaldol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Broquinaldol*

CAS No.: *15599-52-7*

Cat. No.: *B098669*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Broquinaldol, a synthetic halogenated derivative of 8-hydroxyquinoline, is a compound of interest for its potential antimicrobial activities. This technical guide provides a comprehensive overview of its chemical properties, structure, synthesis, and proposed mechanisms of action, tailored for a scientific audience engaged in drug discovery and development.

Chemical Structure and Identification

Broquinaldol is chemically known as 5,7-dibromo-2-methylquinolin-8-ol. Its structure is characterized by a quinoline core, substituted with two bromine atoms at positions 5 and 7, a methyl group at position 2, and a hydroxyl group at position 8.

Identifier	Value
IUPAC Name	5,7-dibromo-2-methylquinolin-8-ol[1]
SMILES	<chem>CC1=NC2=C(C=C1)C(=CC(=C2O)Br)Br</chem> [1]
InChI	InChI=1S/C10H7Br2NO/c1-5-2-3-6-7(11)4-8(12)10(14)9(6)13-5/h2-4,14H,1H3[1]
CAS Number	15599-52-7

Physicochemical Properties

A summary of the key physicochemical properties of **Broquinaldol** is presented below. These properties are crucial for understanding its behavior in biological systems and for formulation development.

Property	Value	Source
Molecular Formula	C ₁₀ H ₇ Br ₂ NO	[1]
Molecular Weight	316.98 g/mol	[1]
Melting Point	126.9-128.5 °C	
Boiling Point	Not experimentally reported (likely decomposes). Predicted: ~363.74 °C	
Solubility	Poorly soluble in water. Soluble in organic solvents such as ethanol, methanol, and Dimethyl Sulfoxide (DMSO).[2]	
Appearance	Likely a solid at room temperature.	

Experimental Protocols

Synthesis of Broquinaldol

Two common methods for the synthesis of **Broquinaldol** (5,7-dibromo-2-methylquinolin-8-ol) are detailed below.

Method 1: Bromination in Methanol

This procedure is adapted from a method described for the synthesis of 5,7-dibromo-2-methylquinolin-8-ol.[3]

- Materials:
 - 8-hydroxy-2-methylquinoline
 - Bromine
 - Methanol (MeOH)
 - Sodium bicarbonate (NaHCO_3)
 - Sodium sulfite (Na_2SO_3)
 - Water (H_2O)
- Procedure:
 - Prepare a solution of bromine in methanol.
 - In a separate flask, create a mixture of 8-hydroxy-2-methylquinoline and sodium bicarbonate in methanol.
 - Add the bromine solution to the 8-hydroxy-2-methylquinoline mixture.
 - Stir the reaction mixture at room temperature.
 - Quench the reaction by adding sodium sulfite.
 - Filter the resulting mixture and wash the solid with water.

- Dry the collected white solid under vacuum to obtain the crude **Broquinaldol** product.

Method 2: Bromination in Chloroform

This alternative method utilizes a different solvent for the bromination reaction.

- Materials:
 - 8-hydroxyquinoline
 - Bromine
 - Chloroform (CHCl_3)
 - Acetonitrile (CH_3CN)
 - 5% Sodium bicarbonate solution (NaHCO_3)
 - Sodium sulfate (Na_2SO_4)
- Procedure:
 - Dissolve 8-hydroxyquinoline in chloroform.
 - Prepare a solution of bromine in chloroform.
 - Add the bromine solution dropwise to the 8-hydroxyquinoline solution over a period of 5 minutes.
 - Stir the mixture at room temperature for 1 hour.
 - During the reaction, the quinoline salt may precipitate. After the reaction is complete, dissolve the resulting solid in acetonitrile.
 - Wash the organic layer with a 5% sodium bicarbonate solution and then dry it over sodium sulfate.
 - Evaporate the solvent under reduced pressure to yield the crude product, which may be a mixture of mono- and di-brominated species.

Purification of Broquinaldol

The crude **Broquinaldol** synthesized by the methods above can be purified by recrystallization.

- Protocol:
 - Dissolve the crude **Broquinaldol** product in boiling ethanol.
 - Allow the solution to cool slowly to room temperature.
 - Single crystals of pure **Broquinaldol** will form.
 - Collect the crystals by filtration and dry them.

Analytical Characterization

Detailed analytical data is essential for the structural confirmation and purity assessment of **Broquinaldol**.

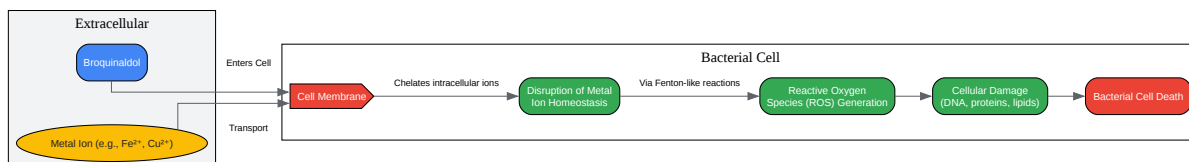
Analytical Technique	Data
¹ H NMR (DMSO-d ₆)	¹ H NMR data for the closely related 5,7-dibromo-8-hydroxyquinoline shows characteristic aromatic proton signals. For Broquinaldol, one would expect additional signals corresponding to the methyl group protons. A reported spectrum for 5,7-dibromo-8-hydroxyquinoline in DMSO shows peaks at approximately 8.98 (dd), 8.46 (dd), 7.85 (s), 7.77 (dd), and 3.37 (s) ppm.
¹³ C NMR	Expected signals would correspond to the ten carbon atoms of the dibrominated methyl-quinoline core.
Infrared (IR) Spectroscopy	The IR spectrum would show characteristic absorption bands for the O-H stretching of the hydroxyl group, C-H stretching of the aromatic and methyl groups, C=C and C=N stretching of the quinoline ring, and C-Br stretching.
Mass Spectrometry (MS)	The mass spectrum should show a molecular ion peak corresponding to the molecular weight of Broquinaldol (316.98 g/mol), with a characteristic isotopic pattern due to the presence of two bromine atoms.

Proposed Mechanism of Action

The precise signaling pathways modulated by **Broquinaldol** have not been fully elucidated. However, based on its structural similarity to other 8-hydroxyquinoline derivatives, its antimicrobial activity is likely attributed to two primary mechanisms: disruption of metal ion homeostasis and induction of oxidative stress in bacteria, and damage to the cell wall and membrane in fungi.

Antibacterial Mechanism

The proposed antibacterial action of 8-hydroxyquinolines involves the chelation of essential metal ions, leading to the disruption of cellular processes and the generation of reactive oxygen species (ROS).

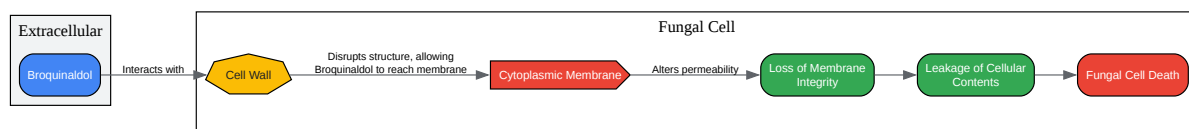


[Click to download full resolution via product page](#)

Caption: Proposed antibacterial mechanism of **Broquinaldol**.

Antifungal Mechanism

In fungi, 8-hydroxyquinoline derivatives are thought to exert their effect by damaging the cell wall and compromising the integrity of the cytoplasmic membrane.



[Click to download full resolution via product page](#)

Caption: Proposed antifungal mechanism of **Broquinaldol**.

Conclusion

Broquinaldol presents a compelling scaffold for the development of novel antimicrobial agents. This guide has summarized its fundamental chemical properties, provided detailed experimental protocols for its synthesis and purification, and outlined its likely mechanisms of action based on the broader class of 8-hydroxyquinoline compounds. Further research is warranted to fully elucidate its specific biological targets and signaling pathways to optimize its therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The HOG pathway and the regulation of osmoadaptive responses in yeast - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [pnas.org](https://pubmed.ncbi.nlm.nih.gov/) [[pnas.org](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. 5,7-Dibromo-2-methylquinolin-8-ol - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties and Structure of Broquinaldol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b098669/docs#an-in-depth-technical-guide-to-the-chemical-properties-and-structure-of-broquinaldol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)